

# Technical Support Center: ULTREZ™ 10 Powder Dispersion

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## Compound of Interest

Compound Name:	ULTREZ 10
CAS No.:	195739-91-4
Cat. No.:	B1181463

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This guide provides researchers, scientists, and drug development professionals with troubleshooting advice and frequently asked questions (FAQs) to prevent the formation of clumps and agglomerates when mixing ULTREZ™ 10 powder.

## Troubleshooting Guide: Avoiding Clumps

Q1: I'm seeing clumps and "fish eyes" in my ULTREZ™ 10 dispersion. What is causing this?

A1: Clumping, often resulting in "fish eyes" (gel-like particles with a dry powder core), is a common issue when dispersing carbomer powders like ULTREZ™ 10.<sup>[1][2][3][4]</sup> This phenomenon occurs when the outer surface of a powder particle hydrates and swells rapidly upon contact with the solvent, forming a gel layer that prevents the solvent from penetrating to the dry powder inside.<sup>[2][3]</sup> The low density of the powder can also cause it to float on the surface of the liquid, increasing the likelihood of agglomerate formation.<sup>[4][5]</sup>

Q2: How can I prevent these clumps from forming during mixing?

A2: The key to preventing clumps is to ensure that each particle is individually wetted before it has a chance to agglomerate. Several techniques can be employed:

- **Controlled Powder Addition:** The simplest method is to slowly and carefully sift the ULTREZ™ 10 powder into the vortex of a rapidly agitated liquid.[3] Using a sieve can help to break up any loose agglomerates and introduce the powder as fine, discrete particles.[3]
- **High-Shear Mixing:** Utilizing a high-shear mixer is a very effective method for breaking down agglomerates and achieving a smooth, consistent dispersion.[1][4][6] However, prolonged exposure to extremely high shear can damage the polymer and lead to a permanent loss of viscosity, so caution is advised.[3][5]
- **Surface Wetting:** For less turbulent mixing, you can sprinkle the powder over the entire surface of the liquid and allow it to wet out undisturbed before initiating agitation. ULTREZ™ 10 has self-wetting properties that make it easier to disperse than many traditional carbomers.[7][8]

Q3: What type of mixing equipment is recommended?

A3: The choice of equipment depends on the scale of your preparation.

- **Laboratory Scale:** A standard laboratory overhead stirrer with a propeller or turbine blade can be effective if the powder is added slowly and agitation is sufficient to create a good vortex. [3]
- **Larger Scale/Difficult Dispersions:** High-shear mixers, such as those with a rotor/stator design, are highly recommended for ensuring a completely agglomerate-free dispersion, especially for larger batches.[1][4][6]

Q4: Does the order of addition matter?

A4: Yes, the order of addition is crucial. ULTREZ™ 10 powder should be fully dispersed and hydrated in the solvent before adding any neutralizing agents.[5] Neutralization causes the polymer to swell and significantly increases the viscosity, which will trap any existing clumps and make them impossible to disperse.

## Frequently Asked Questions (FAQs)

Q5: What is the recommended concentration of ULTREZ™ 10?

A5: The optimal concentration of ULTREZ™ 10 will depend on your specific application and desired viscosity. However, it is a very efficient thickener, and concentrations are typically low.

Property	Value	Reference
Typical Usage Level (Topical)	0.5 - 3.0 wt%	[9]
0.5% Dispersion Viscosity	~55,000 cps	[10]

Q6: How long does it take for ULTREZ™ 10 to fully hydrate?

A6: While ULTREZ™ 10 has rapid wetting properties, complete hydration to achieve maximum viscosity can take some time.[7][8] Depending on the formulation and mixing conditions, this can range from minutes to several hours. Allowing the dispersion to stand for a period after initial mixing can be beneficial.[1]

Q7: Can I add ULTREZ™ 10 to the oil phase of an emulsion?

A7: Yes, for emulsion formulations, adding the carbomer to the oil phase before emulsification can be an effective method to ensure good dispersion.[10]

Q8: Are there any formulation tips that can help with dispersion?

A8: Adding a small amount of acid or electrolyte to the water phase before adding the ULTREZ™ 10 powder can significantly improve dispersion by reducing the initial viscosity of the solution.[10]

## Experimental Protocol: Clump-Free Dispersion of ULTREZ™ 10

This protocol outlines a standard method for achieving a smooth, agglomerate-free dispersion of ULTREZ™ 10 powder.

Materials:

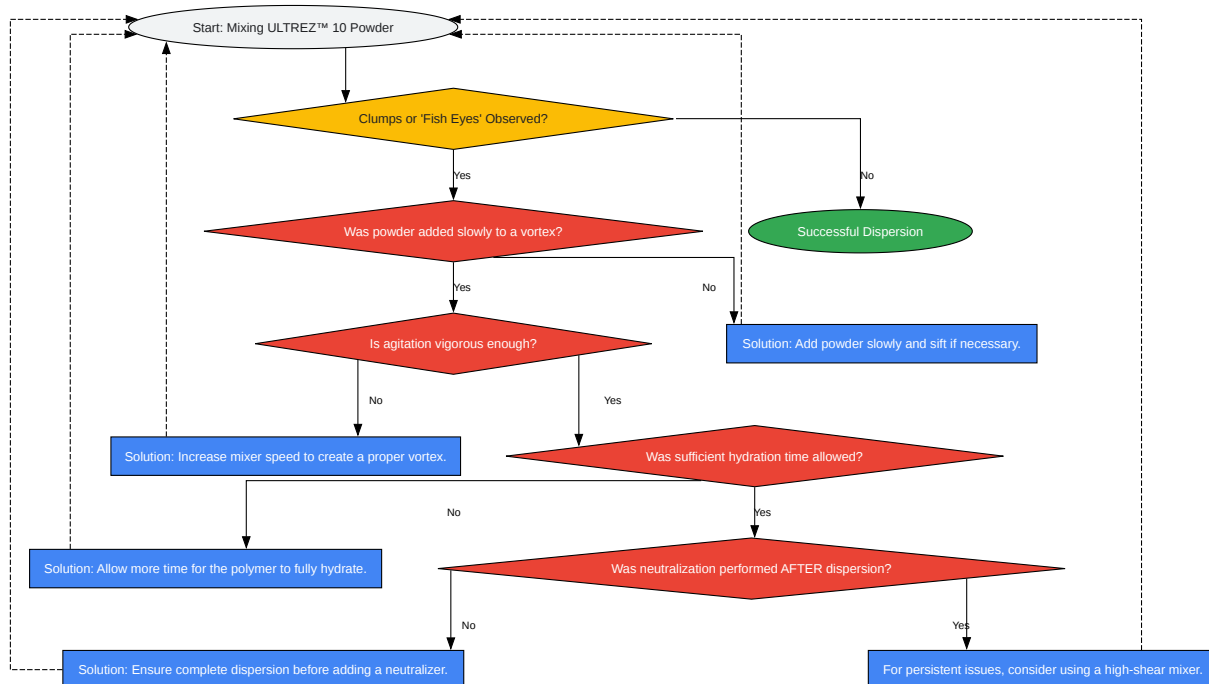
- ULTREZ™ 10 Powder

- Deionized Water (or desired solvent)
- Variable-speed overhead mixer with propeller or turbine impeller
- Beaker or mixing vessel
- Sieve (optional, but recommended)

#### Procedure:

- **Vessel Setup:** Place the desired amount of deionized water into the mixing vessel.
- **Initiate Agitation:** Position the impeller off-center and near the bottom of the vessel. Begin agitation at a speed sufficient to create a vortex that is approximately one to one-and-a-half times the diameter of the impeller.[3]
- **Powder Addition:** Slowly and steadily sift the ULTREZ™ 10 powder onto the shoulder of the vortex. Avoid adding the powder too quickly, as this can lead to the formation of clumps.
- **Mixing and Hydration:** Continue mixing at a high speed until all the powder is incorporated and the dispersion appears uniform. Reduce the mixing speed to a gentle agitation and allow the solution to mix for a specified time (e.g., 30-60 minutes) to ensure complete hydration.
- **Visual Inspection:** Visually inspect the dispersion for any remaining clumps or "fish eyes." If present, a short period of higher shear mixing may be required.
- **Neutralization (if required):** Once the polymer is fully hydrated and the dispersion is smooth, proceed with the addition of a neutralizing agent to achieve the desired viscosity and gel structure.

## Troubleshooting Workflow



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Caption: Troubleshooting workflow for avoiding clumps when mixing ULTREZ™ 10 powder.

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Address: 3281 E Guasti Rd

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